

An In-depth Technical Guide on 2,3-Diethylphenol: Molecular Structure and Properties

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Compound of Interest

Compound Name: 2,3-Diethylphenol

CAS No.: 66142-71-0

Cat. No.: B15196043

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This guide provides a detailed overview of the molecular structure and physicochemical properties of **2,3-Diethylphenol**, tailored for researchers, scientists, and professionals in drug development.

Molecular Identity and Structure

2,3-Diethylphenol is an organic compound and a derivative of phenol, where two ethyl groups are substituted at the second and third positions of the benzene ring.

Molecular Structure Diagram:

Caption: Molecular structure of **2,3-Diethylphenol**.

Physicochemical Properties

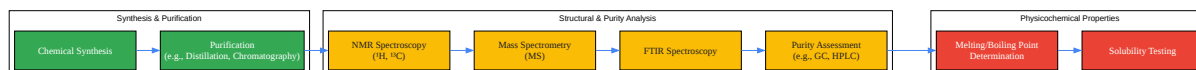
The key quantitative data for **2,3-Diethylphenol** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C10H14O	[1][2]
Molecular Weight	150.22 g/mol	[3]
Molar Mass	150.2170 g/mol	[3]
Monoisotopic Mass	150.104465066 Da	
IUPAC Name	2,3-diethylphenol	[4]
CAS Number	66142-71-0	
Density	0.9438 g/cm ³	[3]
Melting Point	13.50 °C (286.65 K)	[3]
Boiling Point	243.00 °C (516.15 K)	[3]
pKa	10.37 ± 0.10 (Predicted)	[2]
Appearance	Colorless to pale yellow liquid	[3]
Solubility	Moderately soluble in organic solvents like ethanol and ether; low solubility in water.[3]	

Experimental Protocols

Detailed experimental protocols for the synthesis or specific analysis of **2,3-Diethylphenol** are not readily available in public literature. However, general organic synthesis techniques can be applied for its preparation. A logical workflow for the characterization of such a compound is outlined below.

General Characterization Workflow:



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Caption: A logical workflow for the synthesis and characterization of a chemical compound.

Applications and Biological Relevance

2,3-Diethylphenol serves as a precursor in the synthesis of various agrochemicals, pharmaceuticals, and dyes.[3] Its phenolic structure also suggests potential antimicrobial properties, which have been a subject of research.[3] However, specific signaling pathways directly involving **2,3-Diethylphenol** are not well-documented in the available literature.

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